

An In-depth Technical Guide to tert-Butylamine (CAS Number 75-64-9)

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Compound of Interest

Compound Name: *tert-Butylamine*

Cat. No.: *B042293*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and experimental analysis of **tert-Butylamine** (CAS 75-64-9). The information is curated for professionals in research and development, with a focus on delivering precise, actionable data and methodologies.

Chemical Identity and Physical Properties

tert-Butylamine, systematically named 2-methylpropan-2-amine, is a primary aliphatic amine. It is a colorless liquid with a characteristic ammonia-like odor.^{[1][2]} It is one of the four isomers of butylamine.

Physicochemical Data

The fundamental physicochemical properties of **tert-Butylamine** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **tert-Butylamine**

Property	Value	Source(s)
Molecular Formula	C4H11N	[2]
Molecular Weight	73.14 g/mol	[3]
Appearance	Clear, colorless liquid	[1][2]
Odor	Ammonia-like, strong amine odor	[1][2]
Density	0.696 g/mL at 25 °C	[4]
Boiling Point	43-47 °C (316-320 K)	[2]
Melting Point	-67.5 °C (205.65 K)	[2][5]
Refractive Index (n _{20/D})	1.377	[4]
Vapor Density (air=1)	2.5	[2][6][4]
Vapor Pressure	39.29 kPa at 20 °C	[5]
logP (Octanol/Water Partition Coefficient)	0.40 - 0.802	[1][5]

Table 2: Solubility and Thermodynamic Properties

Property	Value	Conditions	Source(s)
Solubility in Water	Miscible	25 °C	
Solubility in Organic Solvents	Miscible with alcohol and ether; Soluble in chloroform	[2][6]	
Heat of Vaporization	30.5 kJ/mol	[1]	
Heat of Combustion	-3025.2 kJ/mol	Gas Phase, 298.15 K	[7]
Standard Enthalpy of Formation ($\Delta_f H^\ominus$)	-120.68 \pm 0.55 kJ/mol	Gas Phase, 298.15 K	[7]
Standard Molar Entropy (S^\ominus)	233.63 J/K·mol	298.15 K, 100 kPa	[7]

Table 3: Safety and Flammability Data

Property	Value	Source(s)
Flash Point	-38 °C (-36.4 °F) (closed cup)	[4][8]
Autoignition Temperature	375 °C (716 °F)	[6][4][8]
Explosion Limits	1.5 - 9.2 % (V)	[8]
UN Number	2735	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **tert-Butylamine**.

- ^1H NMR:** Spectra are readily available and typically show a singlet for the nine equivalent protons of the tert-butyl group and a singlet for the two protons of the amine group. The chemical shifts can vary depending on the solvent and concentration.
- ^{13}C NMR:** The spectrum will show two signals corresponding to the quaternary carbon and the three equivalent methyl carbons of the tert-butyl group.

- **IR Spectroscopy:** Characteristic peaks for N-H stretching of the primary amine group are observed, typically in the region of 3300-3500 cm^{-1} . C-H stretching and bending vibrations are also present.
- **Mass Spectrometry:** The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule.

Experimental Protocols

This section details methodologies for the synthesis of **tert-Butylamine** and the determination of its key physical properties.

Synthesis of tert-Butylamine

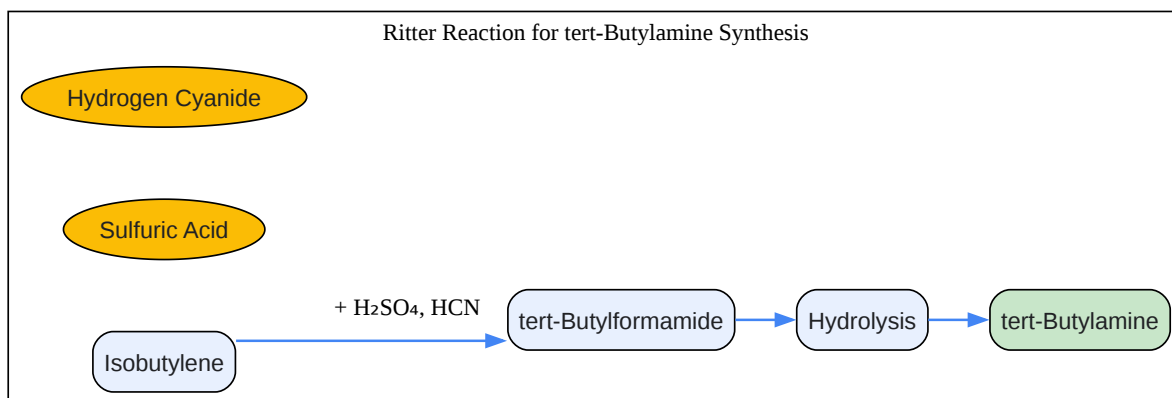
Several methods are established for the synthesis of **tert-Butylamine**. Below are protocols for two common laboratory-scale preparations.

3.1.1. Synthesis via Ritter Reaction

The Ritter reaction provides a pathway to synthesize **tert-Butylamine** from isobutylene and hydrogen cyanide in the presence of a strong acid. The reaction proceeds through the formation of a stable tert-butyl carbocation.

Experimental Protocol:

- **Reaction Setup:** In a well-ventilated fume hood, a three-necked flask is equipped with a stirrer, a dropping funnel, and a thermometer.
- **Reagent Addition:** Isobutylene is reacted with sulfuric acid to form tert-butyl hydrogen sulfate. This intermediate then reacts with hydrogen cyanide to produce tert-butylformamide.^[5]
- **Hydrolysis:** The resulting tert-butylformamide is then hydrolyzed to yield **tert-butylamine**.^[5]
- **Work-up and Purification:** The reaction mixture is neutralized with a base, and the **tert-butylamine** is extracted. The crude product is then purified by distillation.



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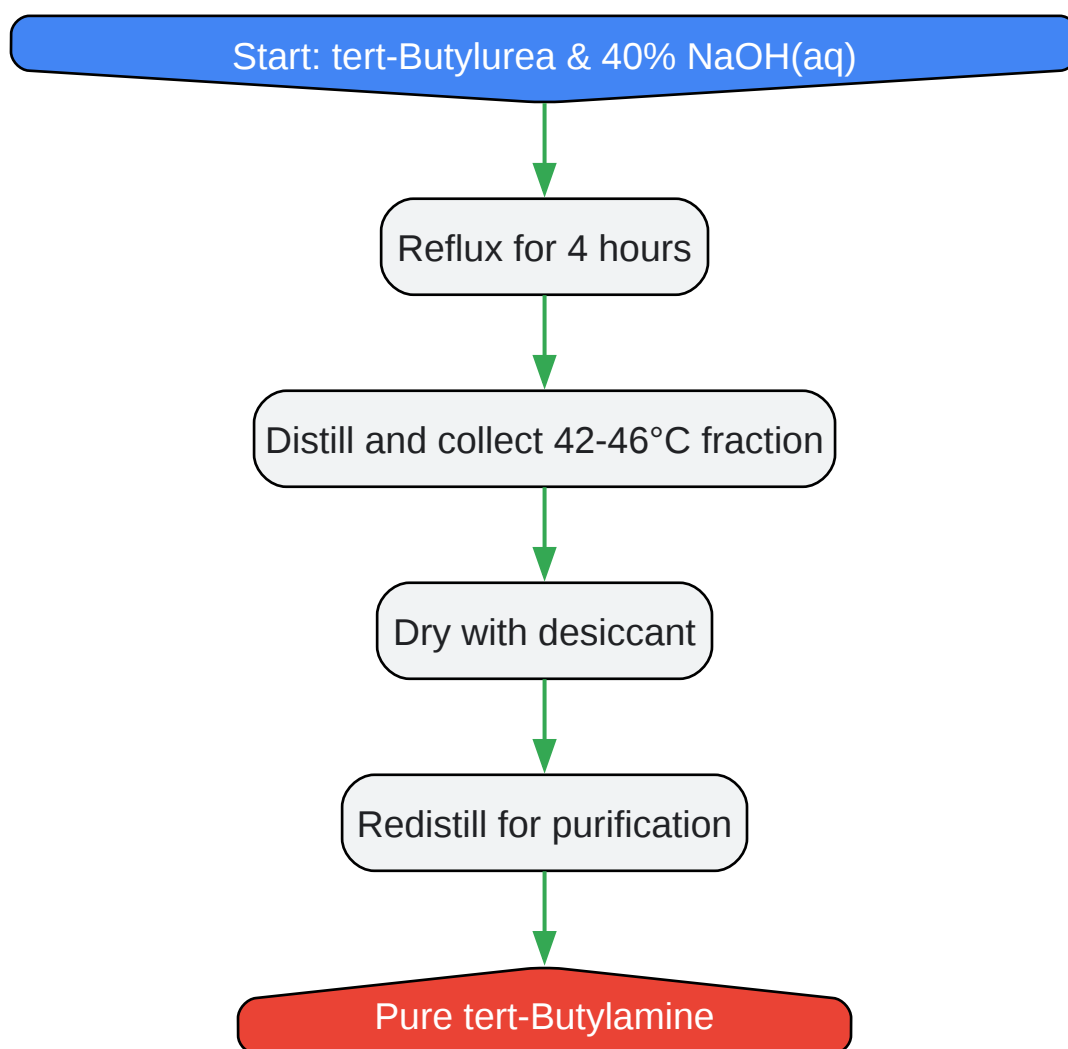
Caption: Workflow for the synthesis of **tert-Butylamine** via the Ritter Reaction.

3.1.2. Synthesis from tert-Butylurea

A common laboratory preparation involves the hydrolysis of tert-butylurea.

Experimental Protocol:

- **Reaction Setup:** A round-bottom flask is charged with tert-butylurea and a 40% aqueous solution of sodium hydroxide. A reflux condenser is attached.
- **Reflux:** The mixture is heated to a gentle reflux for approximately 4 hours.
- **Distillation:** After cooling, the apparatus is configured for distillation. The fraction boiling between 42-46 °C is collected in a cooled receiver to obtain crude **tert-butylamine**.
- **Drying and Redistillation:** The crude amine is dried over a suitable desiccant (e.g., sodium hydroxide pellets) and then redistilled to yield pure **tert-butylamine**.



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Caption: Experimental workflow for the synthesis of **tert-Butylamine** from tert-Butylurea.

Determination of Physical Properties

3.2.1. Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.

Experimental Protocol:

- Sample Preparation: A small glass vial (Durham tube) is filled about half-full with **tert-butylamine**. A capillary tube, sealed at one end, is placed open-end down into the vial.

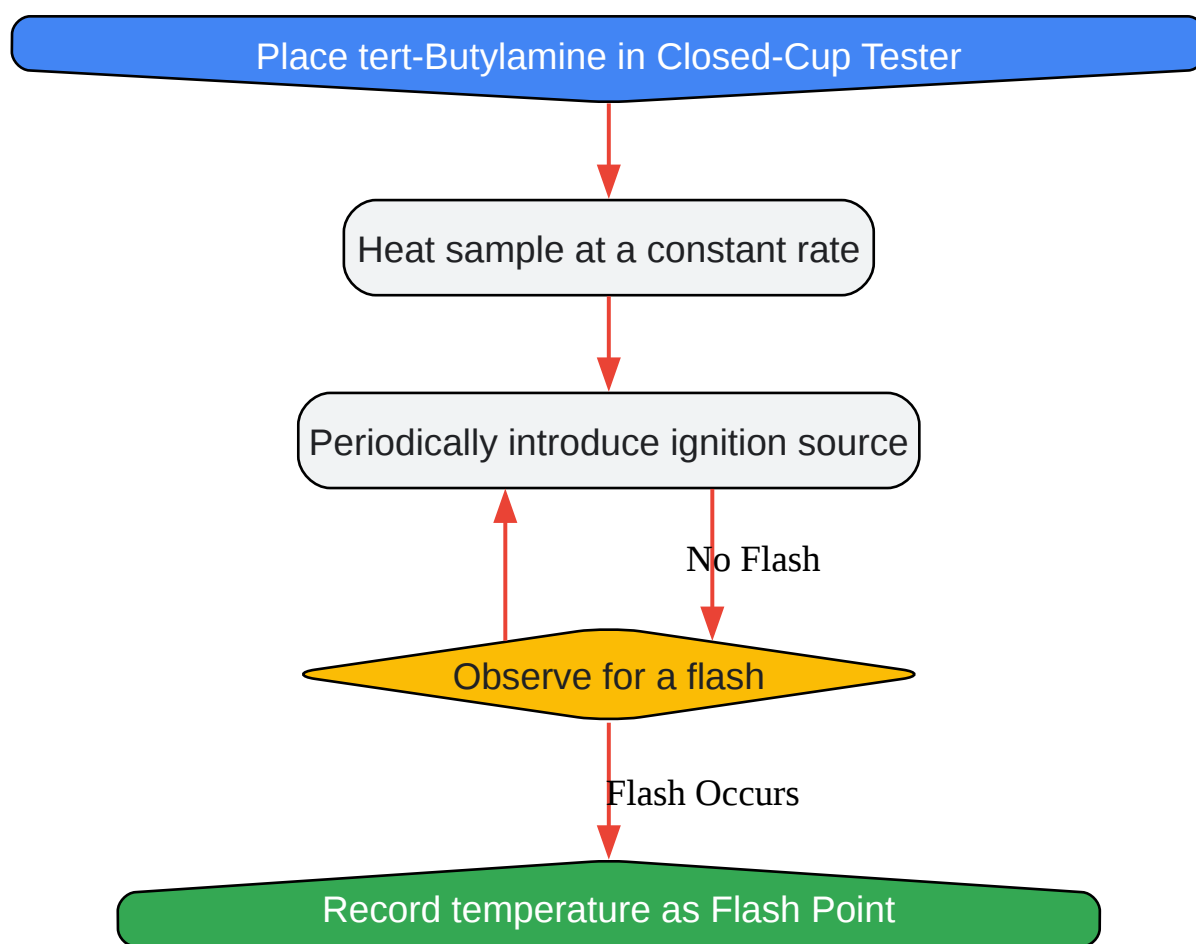
- **Apparatus Setup:** The vial is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is placed in a Thiele tube containing mineral oil.
- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will bubble out.
- **Observation:** Heating is continued until a continuous stream of bubbles emerges from the capillary tube. The heat source is then removed.
- **Measurement:** The liquid will begin to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. The atmospheric pressure should also be recorded.[9]

3.2.2. Flash Point Determination (Closed-Cup Method)

The closed-cup method is preferred for volatile liquids as it minimizes the loss of volatile components.

Experimental Protocol:

- **Apparatus:** A closed-cup flash point tester (e.g., Pensky-Martens or Tag) is used. The apparatus consists of a sample cup with a lid that has openings for an ignition source and a thermometer.[6]
- **Sample Introduction:** The sample cup is filled with **tert-butylamine** to the specified level.
- **Heating:** The sample is heated at a slow, constant rate.
- **Ignition Test:** At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through an opening in the lid.
- **Flash Point:** The flash point is the lowest temperature at which the vapors of the liquid ignite momentarily upon the application of the ignition source.[6]



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Caption: Logical workflow for determining the flash point of **tert-Butylamine**.

Applications in Research and Drug Development

tert-Butylamine serves as a crucial intermediate in the synthesis of a variety of compounds, including:

- **Pharmaceuticals:** It is a key building block in the manufacture of drugs such as Perindopril Erbumine and Rifampicin.^[2]
- **Agrochemicals:** It is used in the production of pesticides and fungicides.
- **Rubber Accelerants:** It is employed in the synthesis of sulfenamides, which are used as accelerators in the vulcanization of rubber.

- Research: In a laboratory setting, it can be used as a base and as a reagent in the synthesis of more complex molecules. Mixed complexes of platinum, amino acids, and **tert-butylamine** have shown potential anti-tumor properties.[2][4]

Safety and Handling

tert-Butylamine is a highly flammable and corrosive liquid.[8][10] It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[8][11]

- Handling: Work should be conducted in a well-ventilated fume hood. Personal protective equipment (PPE), including chemical-resistant gloves (e.g., Butyl rubber), safety goggles, and a face shield, should be worn.[10]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [11] Containers should be tightly closed.
- Incompatibilities: It is incompatible with strong oxidizing agents, strong acids, halogens, and isocyanates.[10]

This guide is intended for informational purposes for qualified professionals. Always consult the Safety Data Sheet (SDS) before handling **tert-Butylamine**.

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